

Introduction: The Significance of Positional Isotopic Labeling

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Compound of Interest

Compound Name: Ethyl acetoacetate-4-¹³C

CAS No.: 100548-44-5

Cat. No.: B018694

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Stable isotope labeling is a powerful technique that allows researchers to trace the metabolic fate of molecules, quantify analytes with high precision, and elucidate complex chemical mechanisms.[1] Unlike radioactive isotopes, stable isotopes like Carbon-13 (¹³C) are non-radioactive, making them safer to handle and dispose of without the need for specialized radiological protocols.[2] The strategic placement of a ¹³C label within a molecule, as in Ethyl acetoacetate-4-¹³C, provides a specific probe to investigate distinct biological or chemical processes.

Ethyl acetoacetate itself is a versatile C4 building block in organic synthesis and a metabolite involved in various biochemical pathways.[3][4] The introduction of a ¹³C label at the C-4 position (the methyl carbon of the acetyl group) creates a powerful tool for a range of sophisticated analytical applications, from metabolic flux analysis to serving as a high-fidelity internal standard in mass spectrometry.[5][6]

Section 1: Commercial Sourcing and Supplier Evaluation

The reliability of any study utilizing isotopically labeled compounds begins with the quality of the starting material. Sourcing from a reputable supplier is paramount to ensure high isotopic enrichment, chemical purity, and accurate characterization. Below is a comparative overview of prominent commercial suppliers offering ^{13}C -labeled Ethyl acetoacetate. Note that while the specific request is for the 4- ^{13}C position, suppliers often provide labeling at other positions (e.g., 3- ^{13}C) or uniform labeling (e.g., 1,2,3,4- $^{13}\text{C}_4$), which may be suitable for different applications.

 Table 1: Comparison of Commercial Suppliers for ^{13}C -Labeled Ethyl acetoacetate

Supplier	Product Name	Labeled Position	Isotopic Purity	Chemical Purity	CAS Number (Labeled)
Cambridge Isotope Laboratories, Inc.	Ethyl acetoacetate (3- ^{13}C , 99%)	C-3	99%	98%	61973-42-0
Sigma-Aldrich (Merck)	Ethyl acetoacetate-1,2,3,4- $^{13}\text{C}_4$	C-1,2,3,4	99 atom % ^{13}C	99% (CP)	84508-55-4
MedchemExpress	Ethyl acetoacetate- ^{13}C	C-4 (inferred)	Not specified	Not specified	61973-42-0
Amerigo Scientific	Ethyl acetoacetate-4- ^{13}C	C-4	99% (CP)	Not specified	Not specified
Eurisotop (CIL Subsidiary)	ETHYL ACETOACETATE (1,2,3,4- $^{13}\text{C}_4$, 99%)	C-1,2,3,4	99%	98%	84508-55-4

Note: "CP" denotes chemical purity. Data is compiled from publicly available information on supplier websites. Researchers should always request a lot-specific Certificate of Analysis (CoA) for the most accurate and current data.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

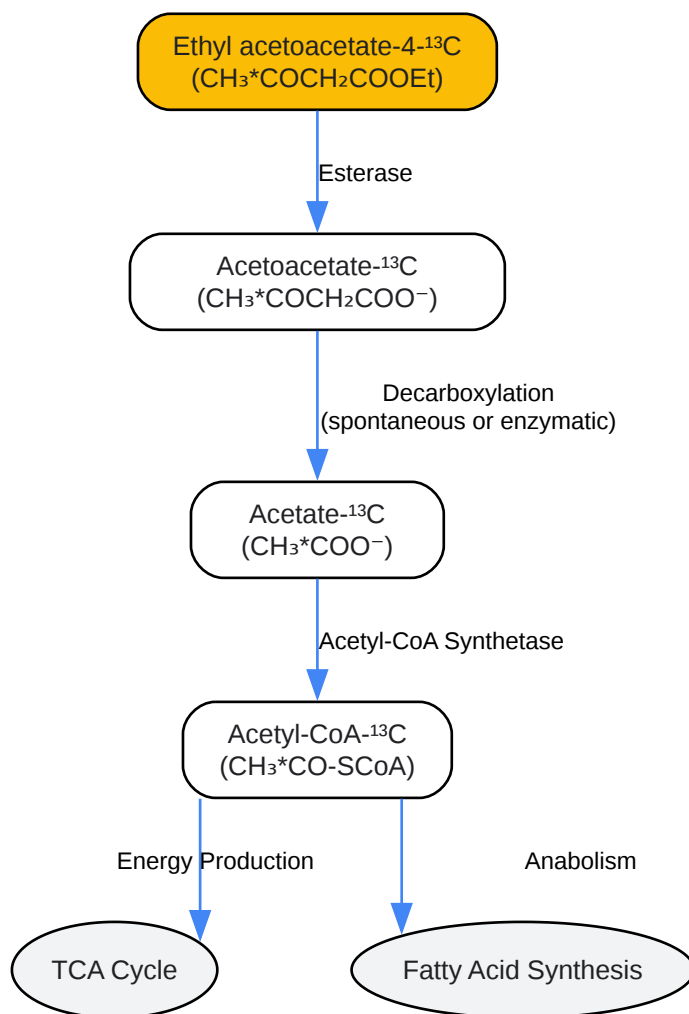
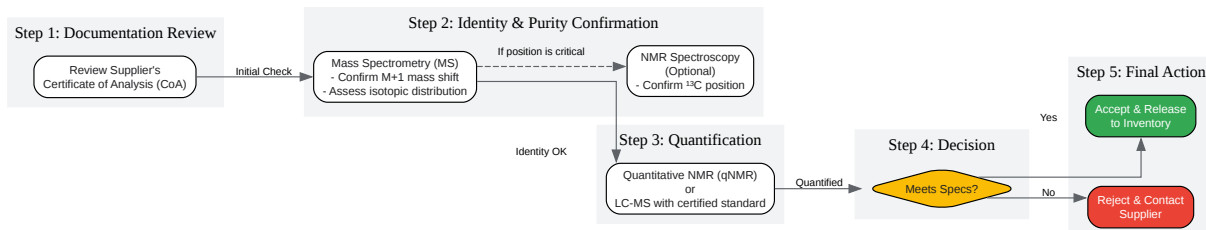
Section 2: Technical Specifications and In-House Quality Control

Upon receiving a labeled compound, it is crucial to understand its specifications and, for rigorous studies, to perform in-house verification. The two most critical parameters are chemical purity and isotopic enrichment.

- **Chemical Purity:** This refers to the percentage of the material that is the desired chemical compound (Ethyl acetoacetate), irrespective of its isotopic composition. Impurities can interfere with experiments, causing side reactions or introducing confounding signals in analytical instruments.
- **Isotopic Enrichment (or Purity):** This specifies the percentage of the molecules that contain the ^{13}C isotope at the designated position. For example, 99% isotopic enrichment means that 99% of the Ethyl acetoacetate molecules have a ^{13}C atom at the C-4 position, while 1% contain ^{12}C at that position. High isotopic enrichment is critical for minimizing background noise from the naturally abundant unlabeled (M+0) compound in mass spectrometry-based quantification.

Workflow for Incoming Quality Control

A self-validating experimental design requires confidence in all reagents. We recommend a streamlined QC workflow for verifying new batches of Ethyl acetoacetate-4- ^{13}C .



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Sources

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- To cite this document: BenchChem. [Introduction: The Significance of Positional Isotopic Labeling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b018694/docs#introduction-the-significance-of-positional-isotopic-labeling\]](https://www.benchchem.com/product/b018694/docs#introduction-the-significance-of-positional-isotopic-labeling)

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